

Application Notes and Protocols for Repunapanor in Cell Culture Experiments

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Compound of Interest

Compound Name: Repunapanor

Cat. No.: B15615412

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These application notes provide a comprehensive guide for the utilization of **Repunapanor**, a potent Na⁺/H⁺ exchanger 3 (NHE-3) inhibitor, in various cell culture experiments. The protocols and data presented herein are intended to facilitate research into the cellular effects and potential therapeutic applications of this compound.

Introduction to Repunapanor

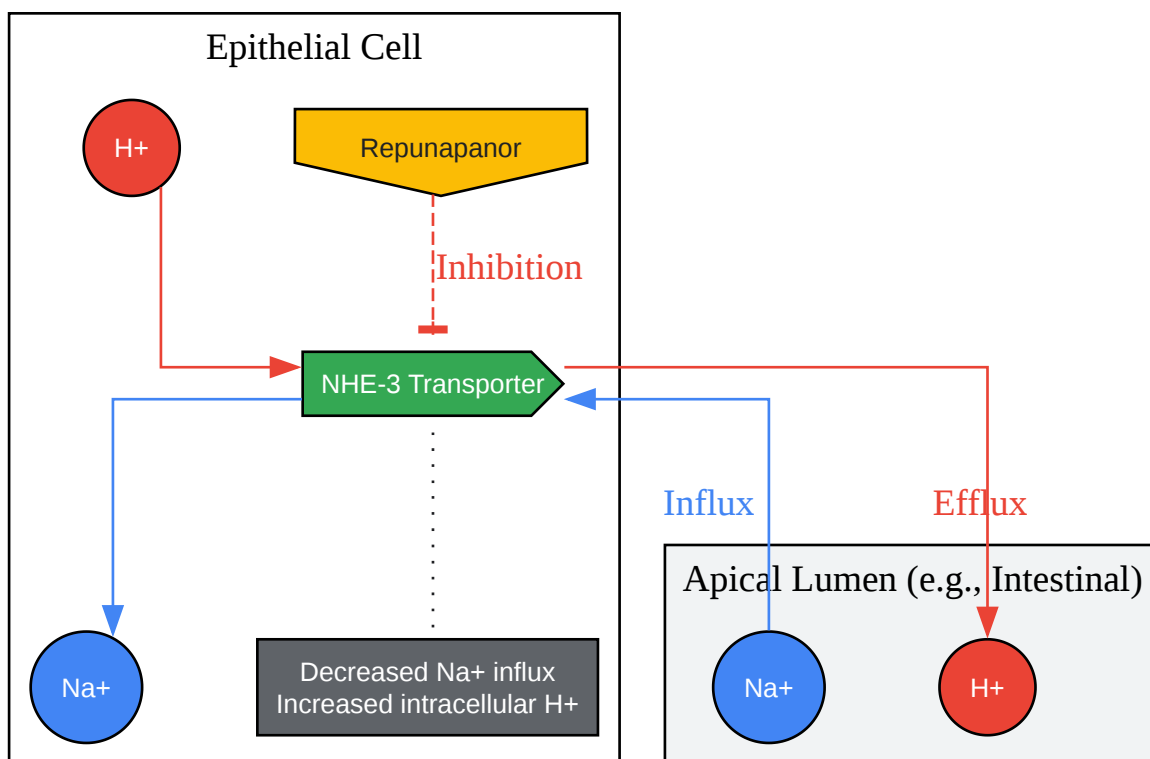
Repunapanor is a potent and selective inhibitor of the Na⁺/H⁺ exchanger isoform 3 (NHE-3). [1] NHE-3 is an antiporter primarily expressed on the apical surface of intestinal epithelia and renal proximal tubules, playing a crucial role in sodium and fluid absorption. By inhibiting NHE-3, **Repunapanor** is expected to decrease sodium uptake from the intestinal lumen, leading to an increase in intestinal fluid and softer stool consistency. Its localized action in the gastrointestinal tract makes it a subject of interest for conditions such as constipation-predominant irritable bowel syndrome (IBS-C) and hyperphosphatemia in chronic kidney disease, similar to the profile of another NHE-3 inhibitor, Tenapanor.[2]

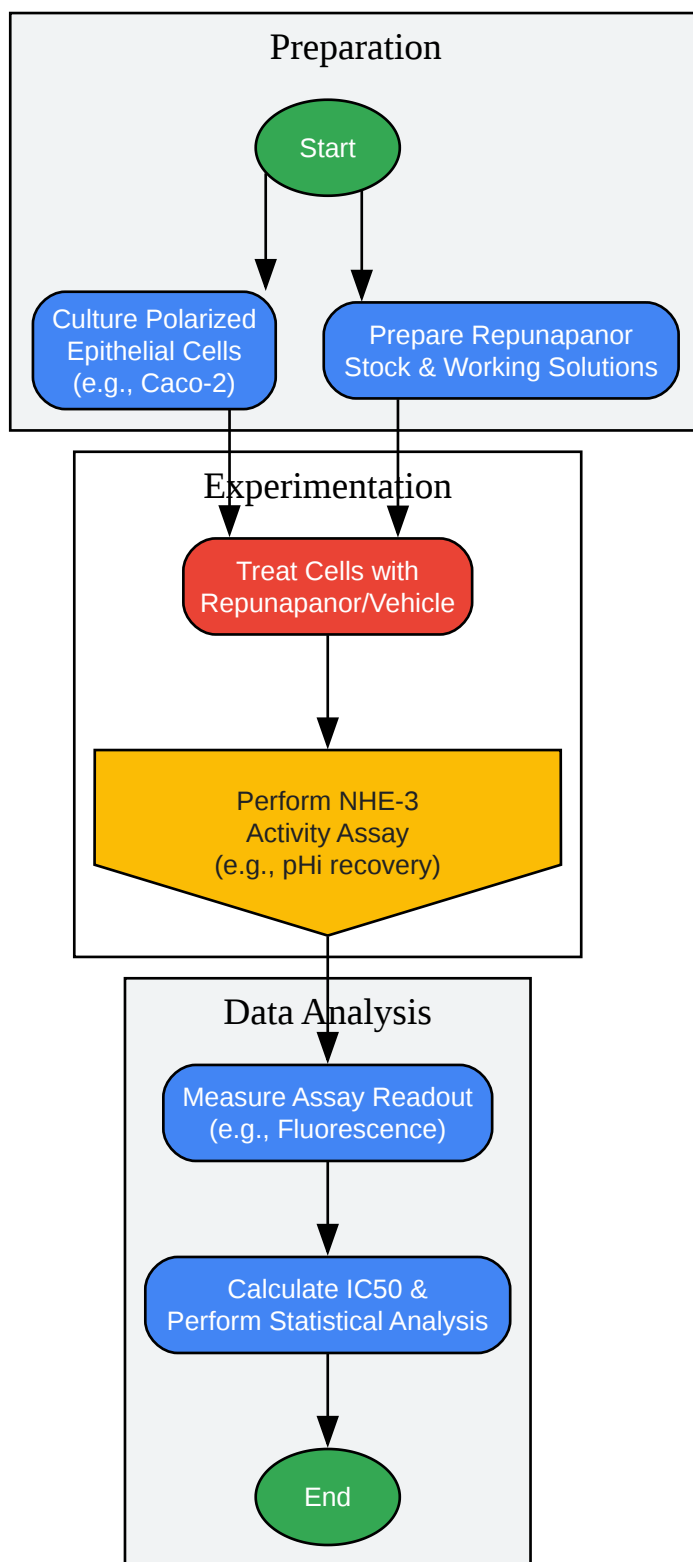
Chemical Properties of Repunapanor

| Property | Value | Reference |
|-------------------|--------------------------------------------------------------------------------|----------------|
| Target | Na ⁺ /H ⁺ exchanger 3 (NHE-3) | [1] |
| Molecular Formula | C ₂₁ H ₂₂ F ₃ N ₃ O ₄ S | MedChemExpress |
| Molecular Weight | 485.48 | MedChemExpress |
| CAS Number | 1801931-50-2 | MedChemExpress |
| Appearance | A crystalline solid | MedChemExpress |
| Solubility | Soluble in DMSO | MedChemExpress |
| Storage | Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month. | MedChemExpress |

Mechanism of Action and Signaling Pathway

Repunapanor exerts its effects by directly inhibiting the NHE-3 protein located on the apical membrane of epithelial cells. This inhibition disrupts the exchange of intracellular protons (H⁺) for extracellular sodium ions (Na⁺), a key process in transepithelial sodium absorption. The expected downstream effects include alterations in intracellular pH, sodium concentration, and subsequent osmotic changes that influence water movement across the cell membrane.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. go.drugbank.com [go.drugbank.com]
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